

Technical Support Center: Cosyntropin Lyophilization & Stability

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Compound of Interest

Compound Name: *Cosyntropin (acetate)*

Cat. No.: *B8069835*

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Status: Operational | Topic: Peptide Aggregation & Cake Stability | Tier: Advanced

Executive Summary: The Cosyntropin Stability Profile

Before troubleshooting, you must understand the intrinsic properties of your molecule. Cosyntropin is a synthetic peptide (ACTH 1-24) containing 24 amino acids.^{[1][2]} Unlike larger proteins, its aggregation is rarely driven by disulfide scrambling (it lacks Cysteine) but rather by hydrophobic association and interface-induced unfolding.

Parameter	Value / Characteristic	Impact on Lyophilization
Sequence	SYSMEHFRWGKPVGKKRRP VKVYP	Met-4 is highly oxidation-prone. Trp-9 is light sensitive.
Isoelectric Point (pI)	~10.6 (Basic)	High positive charge at neutral pH. Solubility drops as pH approaches 9-10.
Hydrophobicity	Amphipathic	Surface active; accumulates at the Ice-Water Interface, driving aggregation.
Standard Excipient	Mannitol	Requires Annealing to crystallize; otherwise, cake collapse occurs.

Diagnostic Workflows (Q&A)

Issue 1: "My reconstituted solution is hazy or contains fibrils."

Diagnosis: Interface-Induced Aggregation (Cryoconcentration). The Mechanism: Cosyntropin is amphipathic. During the freezing step, pure water crystallizes into ice, excluding the peptide and excipients into a "freeze-concentrate."^[3] As the ice crystals grow, the peptide is forced to the Ice-Water Interface. The high local concentration and surface tension at this interface cause the peptide to unfold and expose hydrophobic residues, leading to non-covalent fibril formation.

Corrective Protocol:

- Surfactant Screen: Add non-ionic surfactants (e.g., Polysorbate 80 at 0.005% - 0.01%) to compete for the interface.
- Fast Freezing: Utilize a pre-cooled shelf (-45°C) to increase the freezing rate. Faster freezing creates smaller ice crystals with more surface area, but less time for the peptide to rearrange and aggregate at the interface compared to slow freezing.

Issue 2: "The cake looks shrunken or collapsed (Meltback)."

Diagnosis: Amorphous Mannitol Collapse.[4][5] The Mechanism: Mannitol is the standard bulking agent for Cosyntropin (e.g., Cortrosyn® formulation). However, Mannitol tends to form a metastable amorphous phase if frozen quickly. If the product temperature (

) exceeds the glass transition temperature of the concentrate (

) during primary drying, the amorphous structure collapses.

Corrective Protocol: The Annealing Step You must crystallize the Mannitol before drying.

- Freeze to -45°C.
- Anneal: Raise shelf temperature to -15°C to -10°C and hold for 2–4 hours. This allows Mannitol to crystallize (converting from amorphous to -form or hemihydrate).[6]
- Refreeze to -45°C before starting the vacuum.

Issue 3: "I see high levels of Met-4 Oxidation, which correlates with aggregation."

Diagnosis: Oxidative instability driving secondary aggregation. The Mechanism: The Methionine at position 4 is the "Achilles' heel" of Cosyntropin. Oxidation of Met to Met-Sulfoxide changes the peptide's polarity and structure, often acting as a nucleation point for further aggregation.

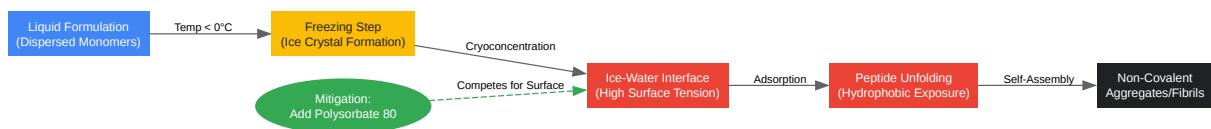
Corrective Protocol:

- Deoxygenation: Sparge all buffers with Nitrogen () for 30 minutes prior to compounding.
- Headspace: Backfill the lyophilization vials with pure Nitrogen (0.8 bar) instead of ambient air at the end of the cycle.

- pH Control: Maintain pH between 3.8 – 4.5 (Acetate buffer). Avoid neutral/basic pH where oxidation rates increase.

Visualizing the Aggregation Pathway

The following diagram illustrates the "Interface Stress" mechanism, which is the primary cause of Cosyntropin aggregation during the freezing phase.



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Caption: Figure 1: The thermodynamic pathway of interface-induced peptide aggregation during the freezing stage.

Validated Lyophilization Cycle (Mannitol-Based)

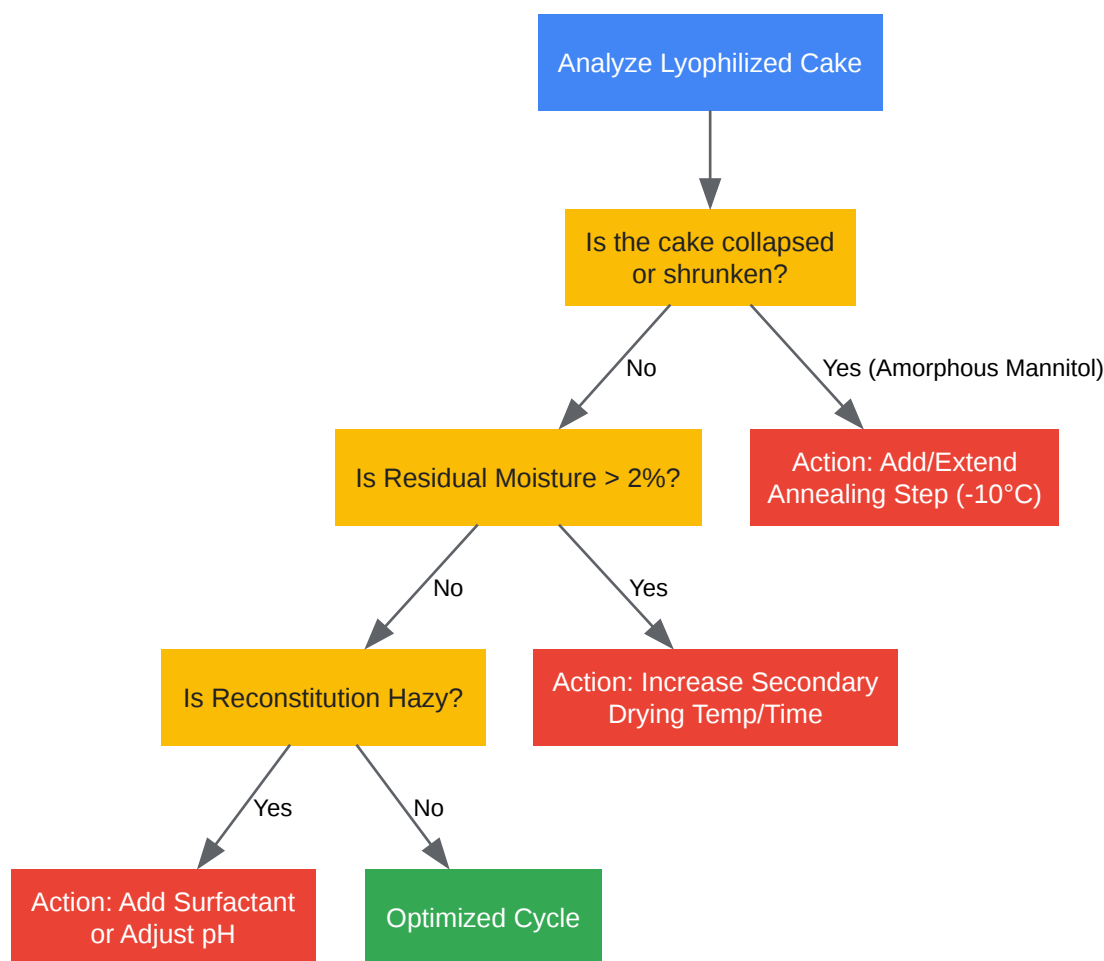
This cycle is designed for a formulation containing 0.25 mg/mL Cosyntropin and 10 mg/mL Mannitol in Sodium Acetate buffer (pH 4.0).

Stage	Step	Temp (°C)	Pressure (mTorr)	Time (min)	Rationale
Freezing	Ramp	-45	Atmos	60	Fast ramp to minimize degradation.
Hold	-45	Atmos	120	60	Ensure complete solidification.
Annealing	Ramp	-10	Atmos	60	CRITICAL: Promotes Mannitol crystallization.
Hold	-10	Atmos	180	60	Allow crystal growth (prevents collapse).
Ramp	-45	Atmos	60	60	Refreeze to lock structure.
Hold	-45	Atmos	60	60	Thermal equilibration.
Primary Drying	Ramp	-10	100	60	Initiate sublimation.
Hold	-10	100	Monitor	60	Keep (safety margin). End when Pirani=Capacitance.
Secondary Drying	Ramp	+25	100	120	Desorption of bound water.

Hold	+25	100	240	Target residual moisture < 1.0%.
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Decision Logic: Cycle Optimization

Use this logic flow to determine if your cycle requires modification based on cake appearance and thermal data.



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Caption: Figure 2: Troubleshooting logic for optimizing the Cosyntropin lyophilization cycle.

References

- FDA Access Data. (2018). Cortrosyn (Cosyntropin) for Injection Label Information. Retrieved from [\[Link\]](#)^[7]^[8]
- Kasper, J. C., & Friess, W. (2011). The freezing step in lyophilization: Physico-chemical fundamentals, freezing methods and consequences on process performance and quality attributes of biopharmaceuticals. European Journal of Pharmaceutics and Biopharmaceutics. Retrieved from [\[Link\]](#)
- Hawe, A., & Friess, W. (2006).^[5] Impact of freezing procedure and annealing on the crystallisation of mannitol and the stability of a monoclonal antibody. European Journal of Pharmaceutics and Biopharmaceutics. Retrieved from [\[Link\]](#)
- Bhatnagar, B. S., et al. (2007).^[9] The impact of primary drying protocols on the physical stability of freeze-dried amorphous solids. Pharmaceutical Research. Retrieved from [\[Link\]](#)

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Sources

- [1. amphastar.com](http://1.amphastar.com) [amphastar.com]
- [2. Cortrosyn \(cosyntropin\) 0.25 mg Injection, USP 1ml Vial](http://2.Cortrosyn(cosyntropin)0.25mgInjection,USP1mlVial[daily.med.nlm.nih.gov) [daily.med.nlm.nih.gov]
- [3. pharmaexcipients.com](http://3.pharmaexcipients.com) [pharmaexcipients.com]
- [4. cienciasfarmaceuticas.org.br](http://4.cienciasfarmaceuticas.org.br) [cienciasfarmaceuticas.org.br]
- [5. Frontiers | Detection of Collapse and Crystallization of Saccharide, Protein, and Mannitol Formulations by Optical Fibers in Lyophilization](http://5.Frontiers|DetectionofCollapseandCrystallizationofSaccharide,Protein,andMannitolFormulationsbyOpticalFibersinLyophilization[frontiersin.org) [frontiersin.org]
- [6. researchgate.net](http://6.researchgate.net) [researchgate.net]
- [7. DailyMed - CORTROSYN- cosyntropin injection, powder, lyophilized, for solution](http://7.DailyMed-CORTROSYN-cosyntropinjection,powder,lyophilized,for solution[daily.med.nlm.nih.gov) [daily.med.nlm.nih.gov]
- [8. Aggregation of a lyophilized pharmaceutical protein, recombinant human albumin: effect of moisture and stabilization by excipients - PubMed](http://8.Aggregationofalyophilizedpharmaceuticalprotein,recombinanthumanalbumin:effectofmoistureandstabilizationbyexcipients-PubMed[pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]

- 9. Protein aggregation and lyophilization: Protein structural descriptors as predictors of aggregation propensity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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